

Structure and chemical properties of Casein Kinase II Inhibitor IV

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Casein Kinase II Inhibitor IV

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An In-depth Technical Guide to Casein Kinase II Inhibitor IV

For Researchers, Scientists, and Drug Development Professionals

Introduction

Casein Kinase II (CK2) is a highly conserved, constitutively active serine/threonine protein kinase that plays a pivotal role in a vast array of cellular processes, including cell cycle regulation, proliferation, and apoptosis.[1] Its dysregulation has been implicated in numerous diseases, particularly cancer, making it a significant target for therapeutic intervention. This document provides a comprehensive technical overview of **Casein Kinase II Inhibitor IV**, a potent and selective inhibitor of CK2.

Casein Kinase II Inhibitor IV, identified as 3-(3-(2-(3,4,5-Trimethoxy-phenylamino)-7H-pyrrolo[2,3-d]pyrimidin-7-yl)phenyl)propionitrile, is a cell-permeable, ATP-competitive inhibitor. [2] It was discovered through a high-throughput screen for small molecules that induce the differentiation of normal human epidermal keratinocytes (NHEKs).[3][4] This guide details its structure, chemical properties, biological activity, and the experimental protocols utilized for its characterization.

Structure and Chemical Properties

Casein Kinase II Inhibitor IV is a pyrrolopyrimidine derivative with a complex aromatic structure. Its detailed chemical identifiers and properties are summarized below.

Chemical Structure

IUPAC Name: 3-(3-(2-(3,4,5-trimethoxyphenylamino)-7H-pyrrolo[2,3-d]pyrimidin-7-yl)phenyl)propanenitrile

Molecular Formula: C₂₄H₂₃N₅O₃ [5]

Molecular Weight: 429.47 g/mol [5]

Physicochemical Properties

The known physicochemical properties of **Casein Kinase II Inhibitor IV** are presented in the table below, providing essential information for its handling, storage, and use in experimental settings.

| Property | Value | Reference |
|------------|--|-----------|
| CAS Number | 863598-09-8 | [5] |
| IC50 | 9 nM | [3][5] |
| Solubility | DMSO: 70 mg/mL (162.99 mM) | [4] |
| Appearance | Light yellow to yellow solid | [3] |
| Storage | Powder: -20°C for 3 years. In solvent: -80°C for 2 years. | [3] |
| SMILES | <chem>N#CCCC1=CC=CC(N2C=CC3=CN=C(NC4=CC(OC)=C(OC)C(OC)=C4)N=C32)=C1</chem> | [3] |
| InChI Key | KKVZKYOBQGDKIB-UHFFFAOYSA-N | - |

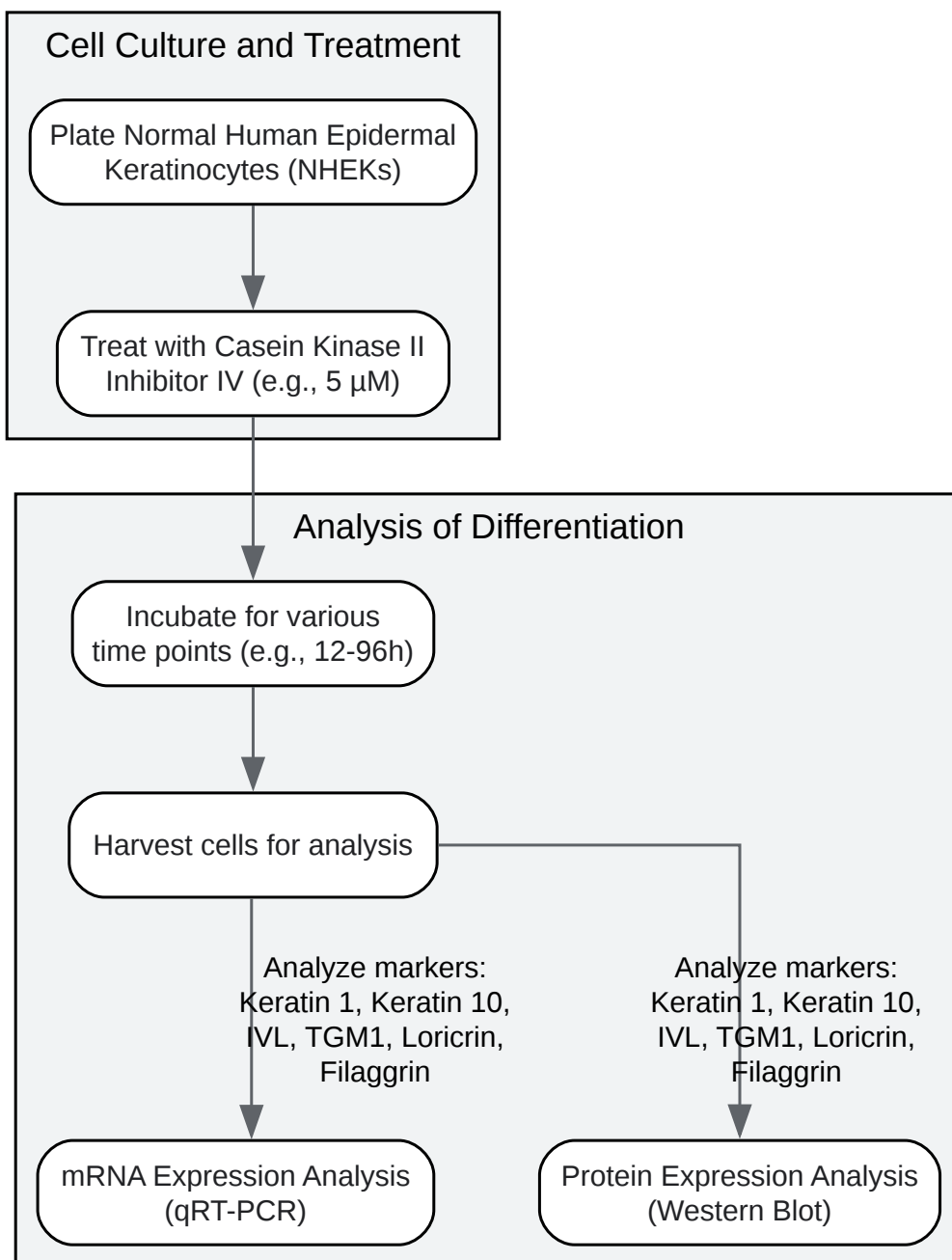
Biological Activity and Mechanism of Action

Casein Kinase II Inhibitor IV is a potent, ATP-competitive inhibitor of CK2.[3][5] Its primary reported biological effect is the induction of terminal differentiation in normal human epidermal keratinocytes (NHEKs).[4]

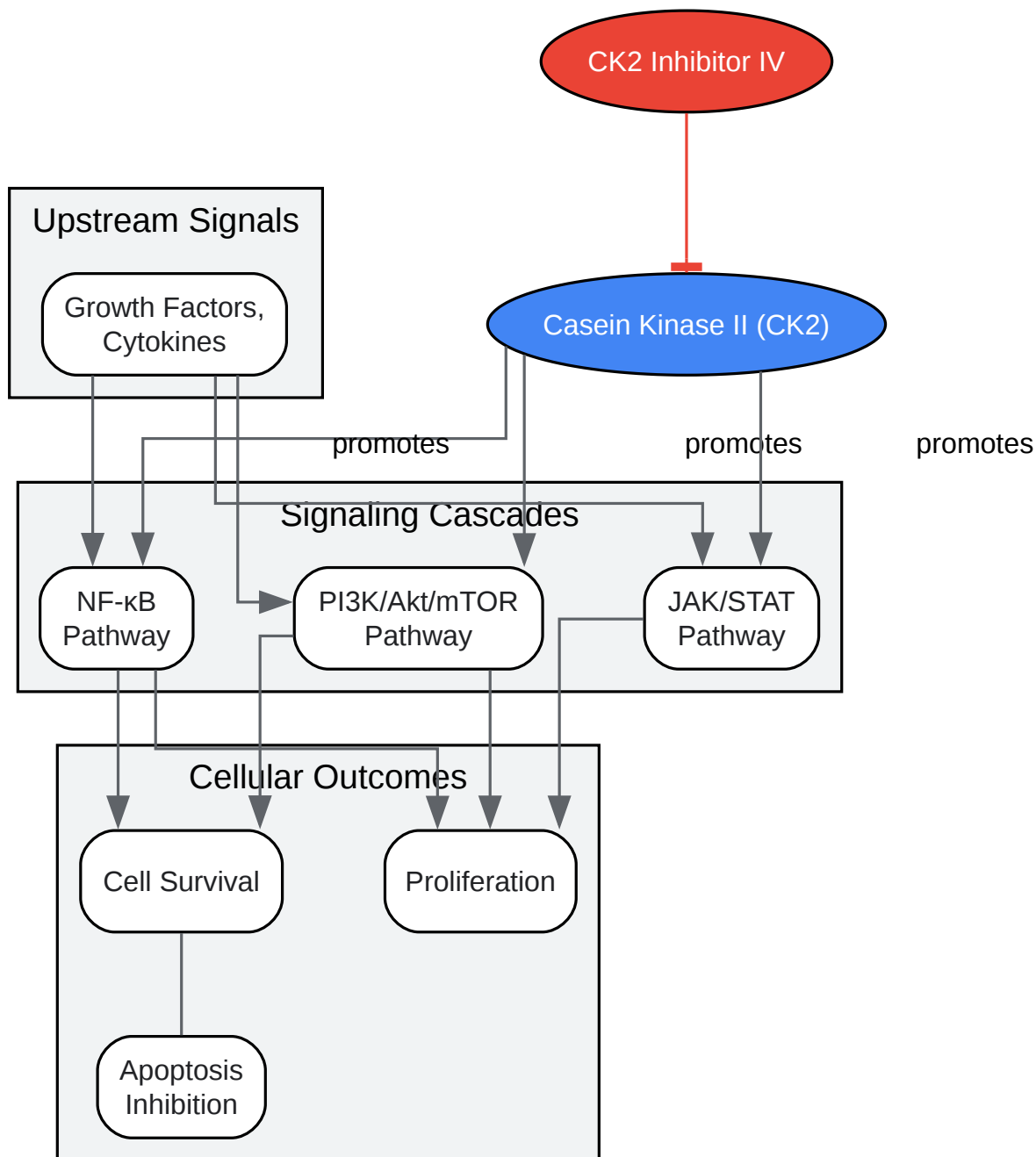
Treatment of NHEKs with this inhibitor leads to a time-dependent increase in the expression of key differentiation markers. Early markers such as keratins 1 and 10 are upregulated within 48 hours, while late-stage markers including involucrin (IVL), transglutaminase 1 (TGM1), loricrin, and filaggrin show increased expression at later time points (36-96 hours).[3][4] This demonstrates the inhibitor's ability to promote the maturation of epidermal progenitor cells.

The diagram below illustrates the workflow for assessing the inhibitor's effect on keratinocyte differentiation.

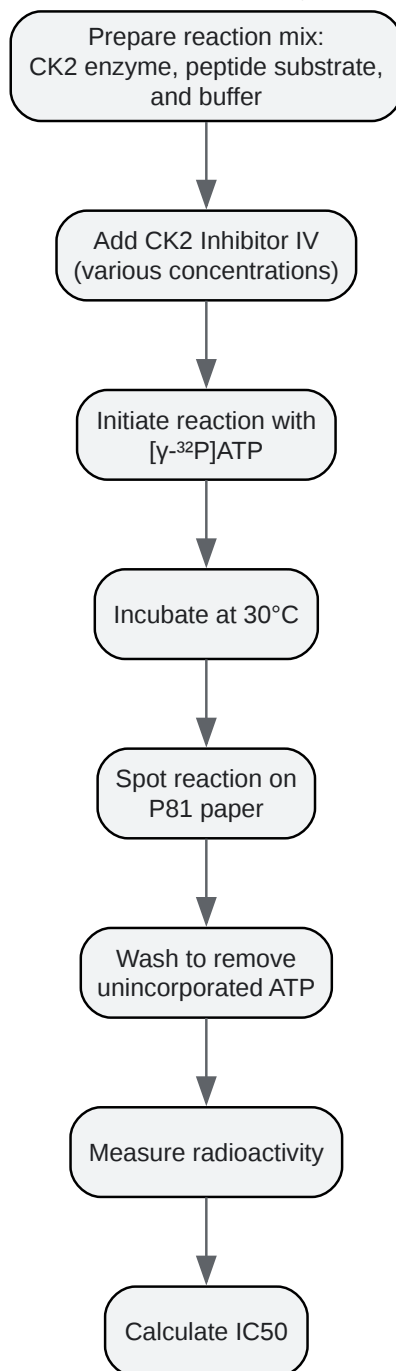
Workflow for Keratinocyte Differentiation Assay



Key Signaling Pathways Modulated by CK2



In Vitro CK2 Kinase Assay Workflow



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- To cite this document: BenchChem. [Structure and chemical properties of Casein Kinase II Inhibitor IV]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3057917#structure-and-chemical-properties-of-casein-kinase-ii-inhibitor-iv]

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